

4-(chloromethyl)-1,3-dioxolan-2-one chemical structure and IUPAC name

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Compound of Interest

Compound Name: 1,3-Dioxolan-2-one, 4-(chloromethyl)-

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An In-depth Technical Guide to 4-(chloromethyl)-1,3-dioxolan-2-one

For researchers, scientists, and professionals in drug development, a comprehensive understanding of key chemical intermediates is paramount. This guide provides a detailed overview of 4-(chloromethyl)-1,3-dioxolan-2-one, a versatile building block in organic synthesis.

Chemical Structure and IUPAC Name

4-(chloromethyl)-1,3-dioxolan-2-one is a cyclic carbonate derivative. Its structure consists of a five-membered 1,3-dioxolane ring, featuring a ketone group at the second position and a chloromethyl substituent at the fourth position.

IUPAC Name: 4-(chloromethyl)-1,3-dioxolan-2-one^[1]

The chemical structure is as follows:

Physicochemical Properties

A summary of the key quantitative data for 4-(chloromethyl)-1,3-dioxolan-2-one is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C4H5ClO3	PubChem[2], NIST[1]
Molecular Weight	136.53 g/mol	PubChem[2], Sigma-Aldrich
CAS Registry Number	2463-45-8	NIST[1], Sigma-Aldrich
Appearance	White to off-white solid	---
Melting Point	67-69 °C	Sigma-Aldrich
Boiling Point	181.03 °C (rough estimate)	ChemBK[3]
Density	1.3647 g/cm ³ (rough estimate)	ChemBK[3]
InChI Key	LFEAJBLOEPTINE-UHFFFAOYSA-N	PubChem[2], Sigma-Aldrich
SMILES	CICC1COC(=O)O1	ChemSynthesis[4]

Experimental Protocols

The synthesis of 4-(chloromethyl)-1,3-dioxolan-2-one can be achieved through various routes. A prevalent method involves the cycloaddition of carbon dioxide to epichlorohydrin.

Synthesis from Epichlorohydrin and Carbon Dioxide:[5][6]

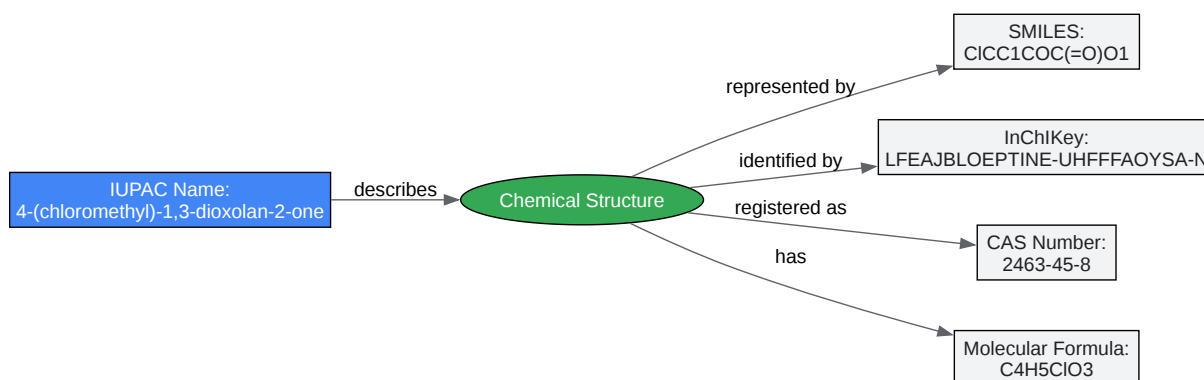
This reaction is typically catalyzed by a variety of systems, including metal complexes and ionic liquids.

- Reactants: Epichlorohydrin (2-(chloromethyl)oxirane) and Carbon Dioxide (CO₂).
- Catalyst: Examples include dicationic ionic liquids with a co-catalyst like zinc bromide or other metal complexes.[5]
- General Procedure:
 - The epichlorohydrin and catalyst system are charged into a suitable pressure reactor.
 - The reactor is pressurized with carbon dioxide.

- The reaction mixture is heated and stirred for a specified period. Reaction conditions such as temperature, pressure, and reaction time are optimized based on the specific catalyst used.
- Upon completion, the reactor is cooled, and the excess CO₂ is vented.
- The product is then isolated and purified, typically by distillation or recrystallization.

Logical Relationships

The following diagram illustrates the key relationships between the chemical's name, its structural representations, and its primary identifiers.



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Key identifiers and structural representations for 4-(chloromethyl)-1,3-dioxolan-2-one.

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References

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